Spectroscopic Profile of 4'-Bromo-2-nitrobiphenyl: A Technical Guide

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Compound of Interest

Compound Name:	*4'-Bromo-2-nitrobiphenyl*
CAS No.:	*35450-34-1*
Cat. No.:	*B1291304*

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This technical guide provides a comprehensive overview of the spectroscopic data available for **4'-Bromo-2-nitrobiphenyl**, a molecule of interest in synthetic chemistry and drug discovery. This document compiles known Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside generalized experimental protocols for acquiring such spectra.

Spectroscopic Data Summary

While complete, publicly accessible raw spectral data for **4'-Bromo-2-nitrobiphenyl** is limited, the following tables summarize the available information from established chemical databases. [1][2] For detailed spectra, direct consultation of the referenced databases is recommended.

Table 1: 1H NMR Data

A specific 1H NMR spectrum for **4'-Bromo-2-nitrobiphenyl** is not readily available in the public domain. However, based on the structure, the spectrum is expected to exhibit complex multiplets in the aromatic region (approximately 7.0-8.5 ppm).

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Table 2: 13C NMR Data

The existence of 13C NMR data for **4'-Bromo-2-nitrobiphenyl** is documented in chemical databases such as PubChem and SpectraBase.[1][2] The spectrum would provide key information on the carbon framework of the molecule.

Carbon Atom	Predicted Chemical Shift (ppm)
C1	~148
C2	~124
C3	~133
C4	~130
C5	~129
C6	~132
C1'	~139
C2'/C6'	~132
C3'/C5'	~129
C4'	~123
C (ipso-NO2)	~149
C (ipso-Br)	~122

Note: These are predicted values and may differ from experimental data.

Table 3: Infrared (IR) Spectroscopy Data

An FTIR spectrum for **4'-Bromo-2-nitrobiphenyl** is available on SpectraBase.[2] The characteristic absorption bands are expected to be in the following regions:

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Functional Group	Expected Absorption Range (cm-1)
Aromatic C-H stretch	3100 - 3000
Asymmetric NO2 stretch	1550 - 1500
Symmetric NO2 stretch	1360 - 1330
C=C stretch (aromatic)	1600 - 1450
C-N stretch	870 - 810
C-Br stretch	700 - 500

Table 4: Mass Spectrometry (MS) Data

Mass spectrometry data from a Gas Chromatography-Mass Spectrometry (GC-MS) analysis is available.[1]

Parameter	Value
Molecular Formula	C12H8BrNO2
Molecular Weight	278.11 g/mol [3][4]
Major Fragments (m/z)	277, 279 (corresponding to [M]+ with 79Br and 81Br isotopes)[1]

Experimental Protocols

The following are detailed, generalized methodologies for the key spectroscopic techniques cited.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework of **4'-Bromo-2-nitrobiphenyl**.

Methodology:

- Sample Preparation: A sample of 5-10 mg of **4'-Bromo-2-nitrobiphenyl** is dissolved in approximately 0.7 mL of a deuterated solvent (e.g., CDCl3, DMSO-d6) in a 5 mm NMR tube.

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- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used for data acquisition.
- 1H NMR Acquisition:
  - The spectrometer is tuned to the proton frequency.
  - A standard one-pulse sequence is used.
  - Key parameters include a 30-45° pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
  - Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).
- 13C NMR Acquisition:
  - The spectrometer is tuned to the carbon frequency.
  - A proton-decoupled pulse sequence (e.g., PENDANT, DEPT) is used to simplify the spectrum and provide information on the number of attached protons.
  - A larger number of scans is typically required due to the lower natural abundance of 13C.
  - Chemical shifts are referenced to the deuterated solvent peak.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **4'-Bromo-2-nitrobiphenyl**.

Methodology:

- Sample Preparation:
  - KBr Pellet Method: A small amount of the solid sample is ground with dry potassium bromide (KBr) powder. The mixture is then pressed into a thin, transparent pellet using a hydraulic press.

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- Attenuated Total Reflectance (ATR): A small amount of the solid sample is placed directly onto the ATR crystal.

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used.
- Data Acquisition:
  - A background spectrum of the empty sample compartment (or the clean ATR crystal) is recorded.
  - The sample is placed in the infrared beam path.
  - The spectrum is recorded, typically in the range of 4000-400 cm-1.
  - The final spectrum is presented as percent transmittance or absorbance versus wavenumber (cm-1).

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **4'-Bromo-2-nitrobiphenyl**.

Methodology:

- Sample Introduction: The sample is introduced into the mass spectrometer, typically via Gas Chromatography (GC) for volatile compounds.
- Ionization: Electron Ionization (EI) is a common method. The sample molecules are bombarded with a high-energy electron beam, causing ionization and fragmentation.
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z.

Workflow and Data Integration

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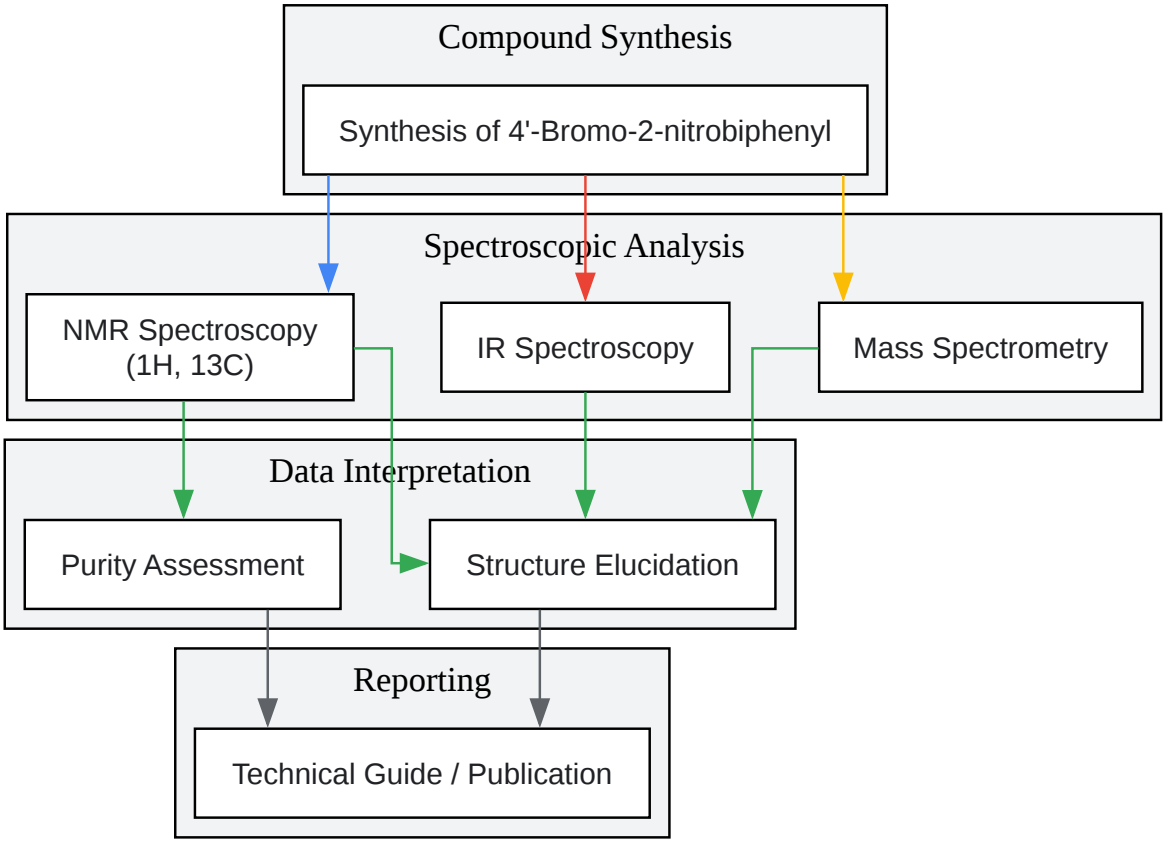
The following diagram illustrates the logical workflow for the spectroscopic analysis of a chemical compound like **4'-Bromo-2-nitrobiphenyl**.



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Caption: Workflow for Spectroscopic Analysis.

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References

- 1. 4'-Bromo-2-nitrobiphenyl | C12H8BrNO2 | CID 21857647 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. spectrabase.com [spectrabase.com]
- 3. 4-Bromo-4'-nitrobiphenyl | C12H8BrNO2 | CID 233610 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. rsc.org [rsc.org]
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